

(-)-Bis[(S)-1-phenylethyl]amine Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (-)-Bis[(S)-1-phenylethyl]amine hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **(-)-Bis[(S)-1-phenylethyl]amine hydrochloride**. This chiral amine salt is a crucial reagent in asymmetric synthesis and chiral resolution, playing a significant role in the development of enantiomerically pure pharmaceuticals and other fine chemicals.

Core Chemical Properties

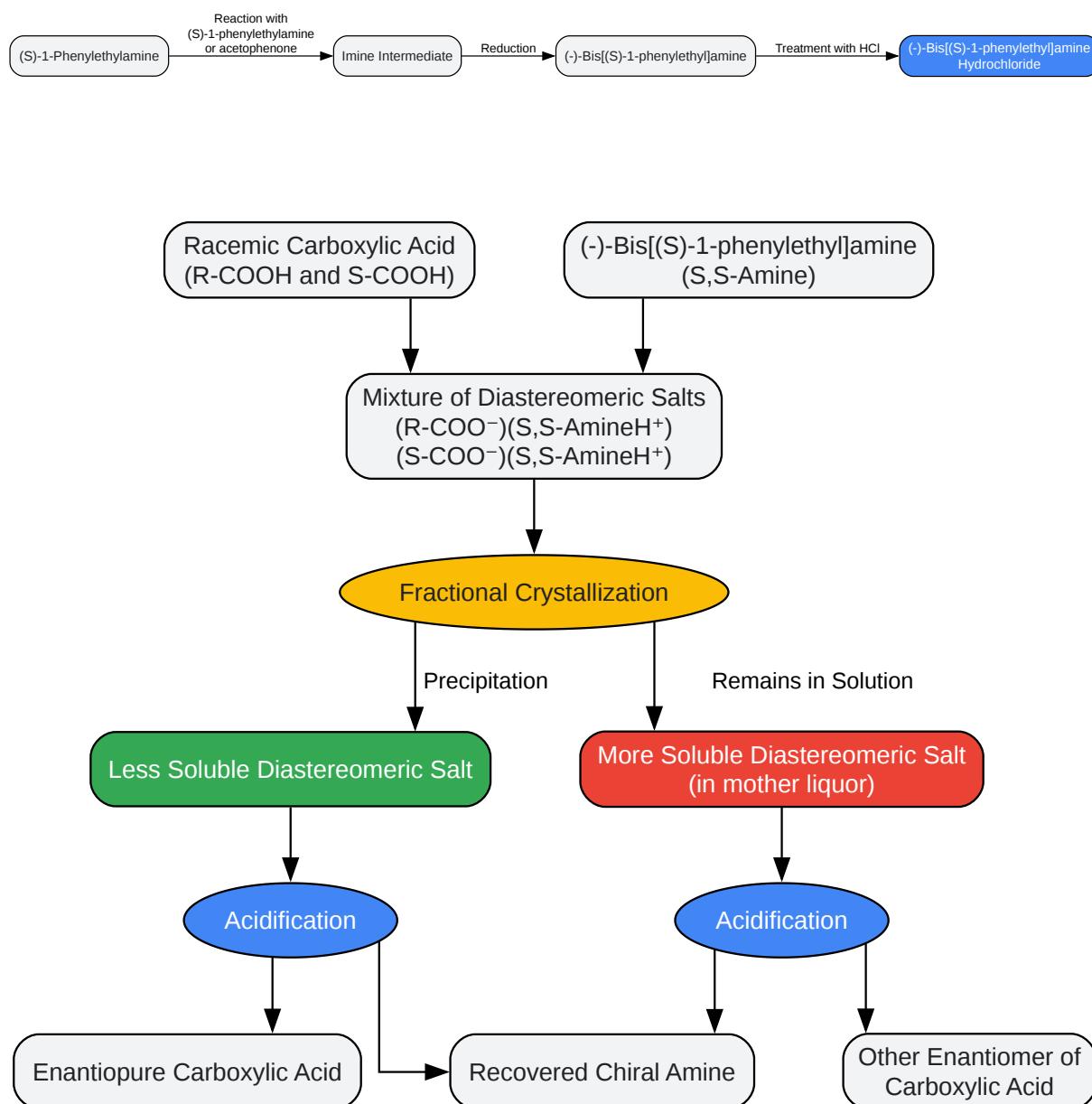
(-)-Bis[(S)-1-phenylethyl]amine hydrochloride is a white to off-white crystalline solid. Its chemical structure consists of two chiral (S)-1-phenylethyl groups attached to a central nitrogen atom, which is protonated to form the hydrochloride salt. This structure imparts its key property as a chiral resolving agent.

Property	Value	References
Chemical Formula	$C_{16}H_{20}ClN$	[1]
Molecular Weight	261.79 g/mol	[1]
Melting Point	261-263 °C (lit.)	[1]
Appearance	White to almost white crystalline powder	[1]
Optical Rotation	$[\alpha]^{20}_D \sim -73^\circ$ (c=3 in ethanol)	
Solubility	Soluble in water and alcohols.	[1]

Synthesis and Purification

While detailed synthetic procedures for the direct preparation of the hydrochloride salt are not extensively published in readily available literature, a common approach involves the synthesis of the free base, (-)-Bis[(S)-1-phenylethyl]amine, followed by treatment with hydrochloric acid.

A general synthetic pathway can be visualized as follows:



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References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [(-)-Bis[(S)-1-phenylethyl]amine Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1280086#bis-s-1-phenylethyl-amine-hydrochloride-chemical-properties>

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